

An In-depth Technical Guide to (R)-(-)-4-Methyl-2-pentanol

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Compound of Interest

Compound Name: (R)-(-)-4-Methyl-2-pentanol

Cat. No.: B091877

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This guide provides comprehensive technical information on **(R)-(-)-4-Methyl-2-pentanol**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physical and chemical properties, and other relevant data.

Chemical Identity

Identifier	Value
IUPAC Name	(2R)-4-methylpentan-2-ol
CAS Number	16404-54-9[1]
Molecular Formula	C ₆ H ₁₄ O
Molecular Weight	102.17 g/mol [2]
Synonyms	(R)-(-)-Methyl isobutyl carbinol

The racemic mixture, 4-Methyl-2-pentanol, has the CAS number 108-11-2.[2][3][4][5][6] The standard IUPAC name for the racemate is 4-methylpentan-2-ol.[4][7]

Physicochemical Properties

A summary of the key physicochemical properties of 4-Methyl-2-pentanol (racemic) is presented below. Data for the specific (R)-(-) enantiomer is limited; therefore, data for the racemate is provided as a close reference.

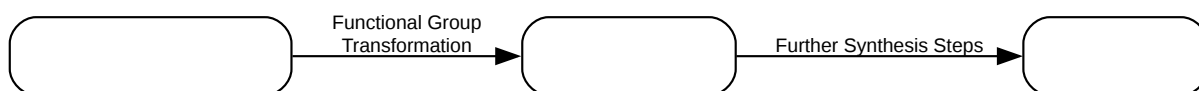
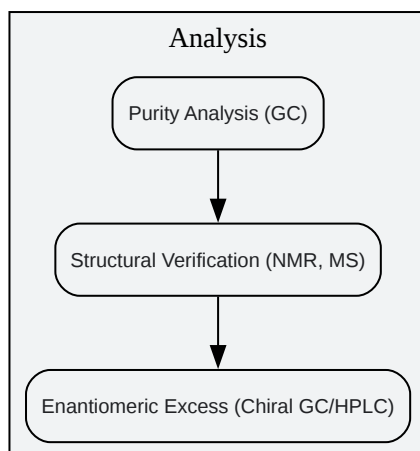
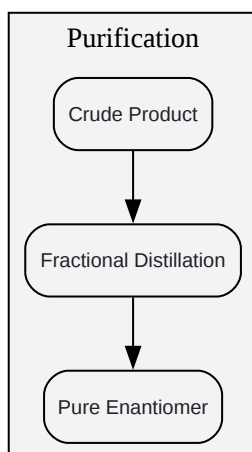
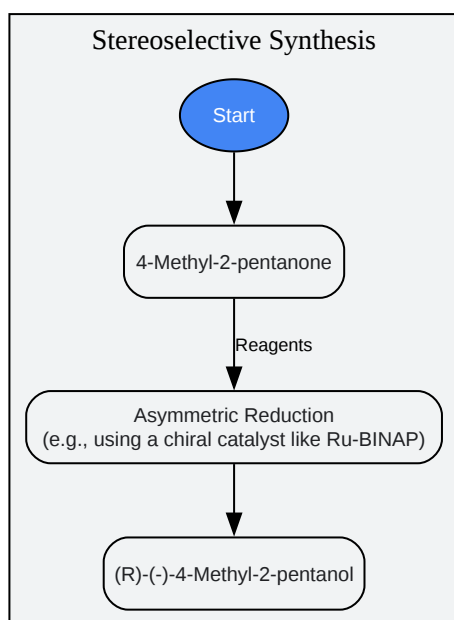
Property	Value
Appearance	Clear, colorless liquid
Boiling Point	131-132 °C
Melting Point	-90 °C
Flash Point	41 °C (106 °F)
Density	0.802-0.808 g/cm ³
Solubility in water	15 g/L at 20 °C
Vapor Pressure	3.8 mmHg at 20 °C

Spectroscopic Data

Extensive spectroscopic data is available for 4-Methyl-2-pentanol. This includes ¹H NMR, ¹³C NMR, and mass spectrometry data which are crucial for structural elucidation and purity assessment.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **(R)-(-)-4-Methyl-2-pentanol** are critical for its application in research and development. A generalized workflow for its stereoselective synthesis is outlined below.



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References

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